

Pentyl propionate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentyl propionate*

Cat. No.: *B1209536*

[Get Quote](#)

An In-depth Technical Guide to Pentyl Propionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pentyl propionate**, a carboxylic acid ester. The document details its chemical and physical properties, synthesis methodologies, and metabolic pathways, presenting the information in a manner accessible to researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Pentyl propionate, also known as amyl propionate, is a colorless liquid characterized by a sweet, fruity aroma reminiscent of apricots or pineapples. It is an organic ester formed from the condensation of pentan-1-ol and propanoic acid.

Below is a summary of its key quantitative data:

Property	Value	References
CAS Number	624-54-4	[1][2][3][4][5][6][7]
Molecular Weight	144.21 g/mol	[1][3][4][7]
Molecular Formula	C ₈ H ₁₆ O ₂	[1][2][4]
Density	0.870 - 0.873 g/cm ³	[2][7]
Boiling Point	168 - 169 °C	[2][7]
Melting Point	-75 °C	[2]
Flash Point	56 °C	
Refractive Index	1.4074 (at 20°C)	[7]

Synthesis of Pentyl Propionate

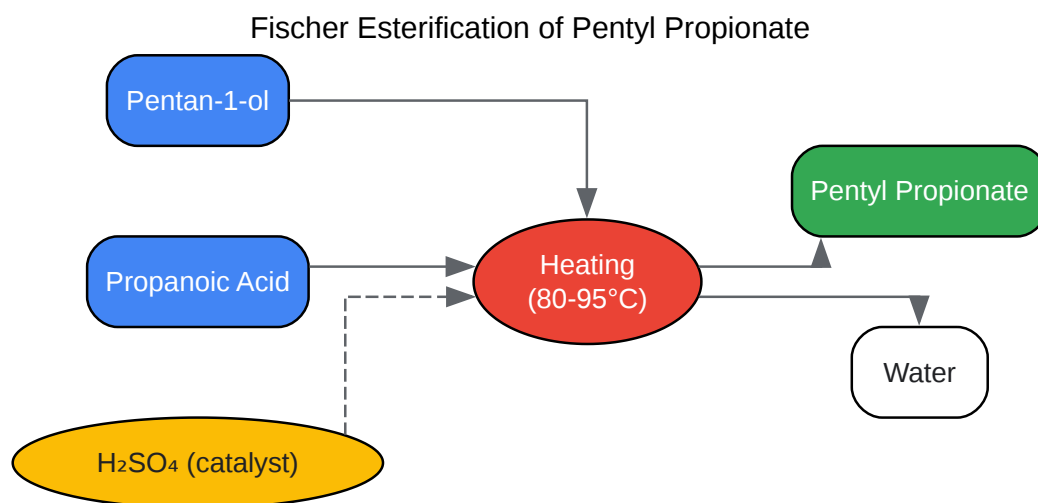
The synthesis of **pentyl propionate** can be achieved through two primary methodologies: traditional chemical synthesis (Fischer esterification) and enzymatic synthesis.

2.1. Chemical Synthesis: Fischer Esterification

This method involves the acid-catalyzed reaction between pentan-1-ol and propanoic acid.

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask, combine 20 drops of pentan-1-ol with 10 drops of propanoic acid.
- **Catalyst Addition:** Carefully add 5 drops of concentrated sulfuric acid to the flask. This should be done in a fume hood with appropriate personal protective equipment.
- **Reaction Conditions:** Gently swirl the flask to mix the reactants. Place the flask in a hot water bath maintained at 80-95°C for 10 minutes.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. The **pentyl propionate** can then be isolated and purified using standard laboratory techniques such as liquid-liquid extraction followed by distillation.



[Click to download full resolution via product page](#)

Fischer Esterification Workflow

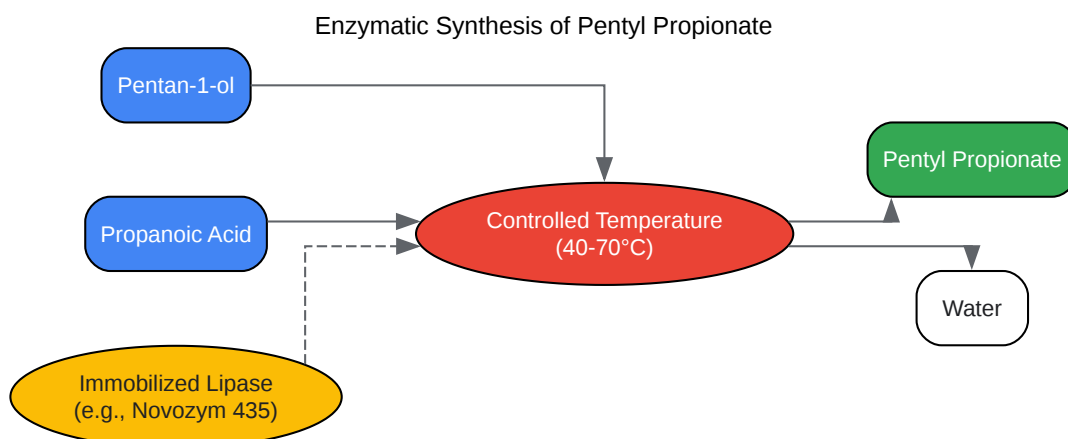
2.2. Enzymatic Synthesis

Enzymatic synthesis offers a more sustainable and selective alternative to chemical synthesis. It is typically carried out using an immobilized lipase, such as *Candida antarctica* lipase B (Novozym 435), in a solvent-free system.

Experimental Protocol:

- **Reactant and Enzyme Preparation:** The reaction is performed in a batch or packed-bed reactor. For a batch reactor, pentan-1-ol and propanoic acid are mixed, often in a 2:1 molar ratio, with the immobilized lipase.
- **Reaction Conditions:** The reaction is maintained at a controlled temperature, typically between 40°C and 70°C, with constant stirring.
- **Monitoring:** The progress of the reaction can be monitored by measuring the decrease in the concentration of propanoic acid over time.

- **Enzyme Reuse:** A significant advantage of this method is the ability to recover and reuse the immobilized enzyme for multiple reaction cycles.



[Click to download full resolution via product page](#)

Enzymatic Synthesis Workflow

Metabolic Pathways and Toxicological Profile

While **pentyl propionate** is primarily used in the flavor and fragrance industries, understanding its metabolic fate is crucial for assessing its biological impact, a key consideration in drug development where similar ester structures may be used as prodrugs or excipients.

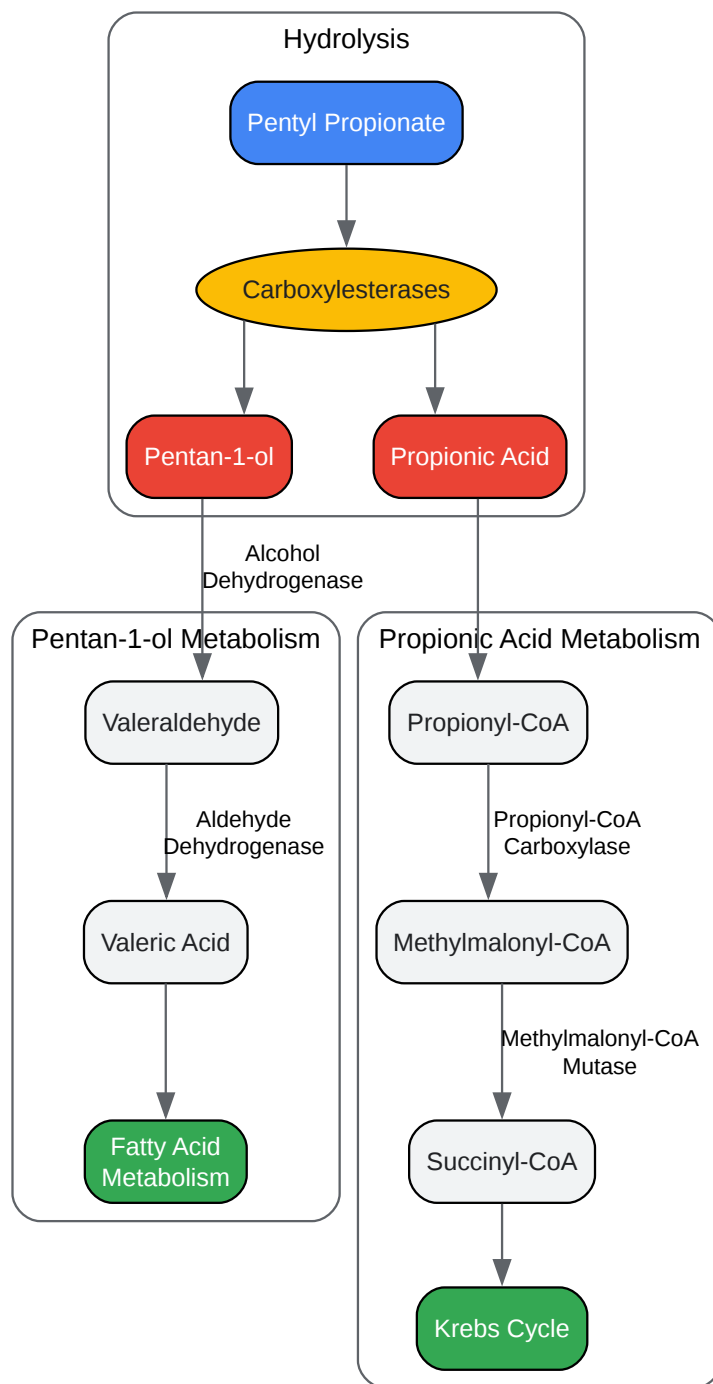
3.1. Anticipated Metabolism

It is anticipated that **pentyl propionate**, like other simple aliphatic esters, undergoes rapid hydrolysis *in vivo*, catalyzed by carboxylesterases present in the plasma, liver, and other tissues. This hydrolysis would yield pentan-1-ol and propionic acid.

3.2. Metabolism of Hydrolysis Products

- **Pentan-1-ol Metabolism:** Pentan-1-ol is metabolized in the liver, primarily by alcohol dehydrogenase, to valeraldehyde. Valeraldehyde is then further oxidized to valeric acid by aldehyde dehydrogenase. Valeric acid can then enter the fatty acid metabolism pathway.
- **Propionic Acid Metabolism:** Propionic acid is a naturally occurring short-chain fatty acid. It is metabolized in the mitochondria, where it is first converted to propionyl-CoA. Propionyl-CoA is then carboxylated to methylmalonyl-CoA, which is subsequently isomerized to succinyl-CoA. Succinyl-CoA is an intermediate of the Krebs cycle and can be used for energy production or gluconeogenesis.[3]

Anticipated Metabolic Pathway of Pentyl Propionate

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Metabolism of propionic acid to a novel acyl-coenzyme A thioester by mammalian cell lines and platelets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Metabolism of propionic acid to a novel acyl-coenzyme A thioester by mammalian cell lines and platelets - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Propionic Acid Pathway Mnemonic for USMLE [pixorize.com]
- 4. Peroxisomal metabolism of propionic acid and isobutyric acid in plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pnas.org [pnas.org]
- 6. Physicochemical and pharmacokinetic parameters of seven lipophilic chlorambucil esters designed for brain penetration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Overview of Short-Chain Fatty Acids - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- To cite this document: BenchChem. [Pentyl propionate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209536#pentyl-propionate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com